

4-Bromoindole: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 4-Bromoindole

Cat. No.: B015604

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This technical guide provides an in-depth overview of the physical properties of **4-Bromoindole**, a key heterocyclic compound utilized in the synthesis of various pharmaceutical and agrochemical agents. This document collates available data on its melting and boiling points, presents standardized experimental protocols for their determination, and furnishes essential safety and handling information.

Physicochemical Data of 4-Bromoindole

The physical characteristics of **4-Bromoindole** have been reported with some variability across different suppliers and databases. This variation can be attributed to differences in purity and the experimental conditions under which the measurements were taken. A summary of the reported values is presented below to provide a comparative overview.

Physical Property	Reported Value(s)
Melting Point	15 °C[1]
	17 °C[2]
Boiling Point	96 °C at 1 Torr
	283-285 °C (literature value)[2][3][4]
	316.9 °C at 760 mmHg[1]
Appearance	Pale yellow to brown solid[5]
	Clear yellowish-green or dark brown liquid
	Colorless to yellow clear liquid
Density	1.563 g/mL at 25 °C (literature value)[3][4]
Refractive Index	n ₂₀ /D 1.655 (literature value)[3]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for the characterization and quality control of **4-Bromoindole**. The following are detailed methodologies for these key experiments.

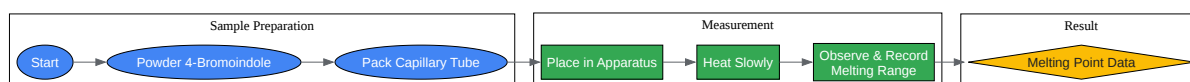
Melting Point Determination: Capillary Method

The capillary method is a widely accepted and standardized technique for determining the melting point of a solid organic compound.[5] This method relies on observing the temperature at which the substance transitions from a solid to a liquid phase within a sealed capillary tube.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **4-Bromoindole** is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed down to a height of 2-3 mm by tapping the tube.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath, and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The apparatus is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point of **4-Bromoindole**.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range provides an indication of the sample's purity. A narrow melting range is indicative of a pure compound.^[6]



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Experimental workflow for melting point determination.

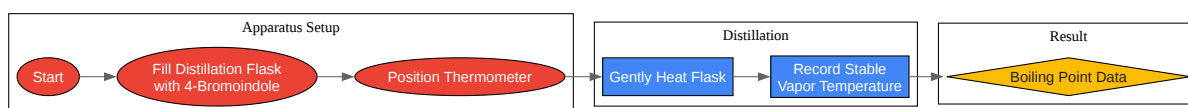
Boiling Point Determination: Distillation Method

For liquid samples or low-melting solids like **4-Bromoindole**, the boiling point can be accurately determined using the distillation method.^[4] This technique measures the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity of **4-Bromoindole** is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure. It is crucial to note the pressure as the boiling point is pressure-dependent.



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Experimental workflow for boiling point determination.

Safety and Handling

4-Bromoindole is classified as an irritant.[7] It can cause skin and serious eye irritation, and may cause respiratory irritation.[3][7]

- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection when handling this compound.[7]
- **Handling:** Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7] Use only in a well-ventilated area. Wash skin thoroughly after handling.
- **First Aid:**
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][7]
 - In case of skin contact: Wash with plenty of soap and water.[7]
 - If inhaled: Move person into fresh air.[2]

- Storage: Store in a cool, dry, and well-ventilated area, away from heat and direct sunlight.[5] Keep the container tightly sealed. Storage temperatures should generally not exceed 25°C to maintain stability.[5] Some suppliers recommend storage at 2-8°C under an inert gas like nitrogen and protected from light.[1]

This guide serves as a foundational resource for professionals working with **4-Bromoindole**. For further details, consulting the specific Safety Data Sheet (SDS) from the supplier is highly recommended.

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